Precision Identification of Butyl Methoxy Cyclopentenone Isomers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Butylmethoxycyclopenten-1-one*
CAS No.:	*53690-92-9*
Cat. No.:	*B13943516*

Get Quote

A Technical Search & Validation Guide

Executive Summary

The term "butyl methoxy cyclopentenone" describes a chemical class rather than a single distinct entity. In drug development and fine chemical synthesis, the ambiguity of this nomenclature presents a critical risk. The cyclopentenone scaffold allows for significant regioisomerism (positional variation of substituents) and stereoisomerism.

This guide provides a rigorous methodology for identifying specific CAS Registry Numbers for these isomers, distinguishing between commercially available building blocks (e.g., 5-butyl-3-methoxy-2-cyclopenten-1-one) and theoretical structures.[1] It integrates database search strategies with analytical validation protocols to ensure supply chain and experimental integrity.

Part 1: Structural Deconvolution & Isomerism[1]

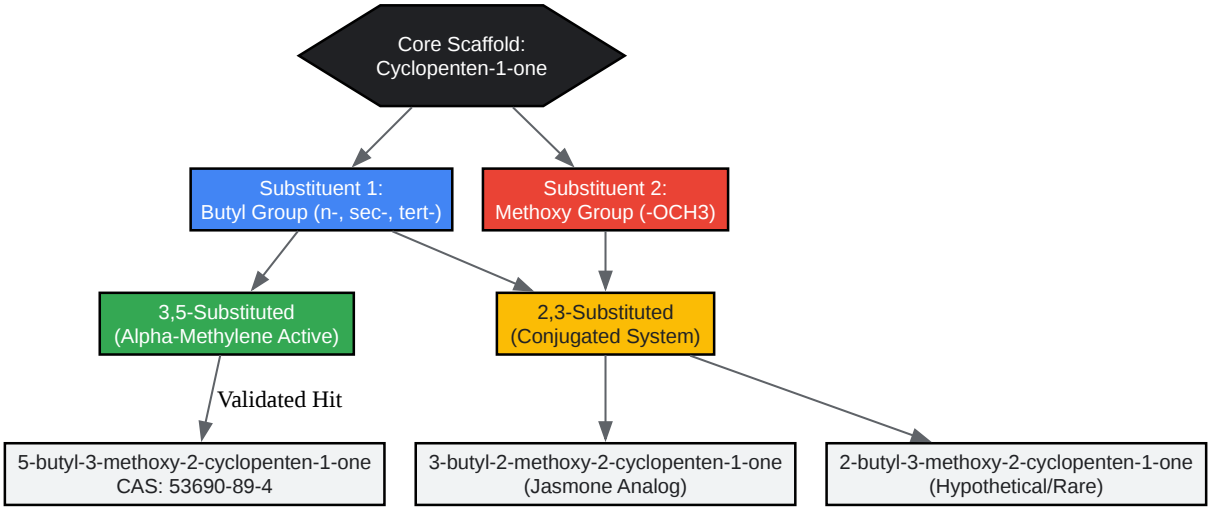
To locate the correct CAS number, one must first define the specific regioisomer. The cyclopentenone ring has five positions. The ketone is position 1, and the double bond typically spans positions 2 and 3 (in 2-cyclopenten-1-one).[1]

© 2026 BenchChem. All rights reserved.

The "butyl" and "methoxy" groups can occupy various positions, drastically altering chemical reactivity and biological activity.

1.1 Structural Logic Flow

The following diagram illustrates the logical hierarchy of these isomers, moving from the core scaffold to specific, CAS-registered entities.



Click to download full resolution via product page

Figure 1: Structural hierarchy of butyl methoxy cyclopentenone isomers, highlighting the divergence between conjugated and non-conjugated substitution patterns.[1]

Part 2: Validated CAS Registry Data[1]

A direct search for "butyl methoxy cyclopentenone" often yields zero results because databases require precise IUPAC naming. Below is a curated table of validated CAS numbers for this chemical family and closely related structural analogs used in synthesis.

Table 1: CAS Registry & Identification Data

© 2026 BenchChem. All rights reserved.

Chemical Structure / Name	CAS Number	Molecular Formula	Key Characteristics
5-butyl-3-methoxy-2-cyclopenten-1-one	53690-89-4	$C_{10}H_{16}O_2$	Direct Match. Used in prostaglandin synthesis.[1] The butyl group is at the 5-position (saturated carbon), methoxy at the vinyl 3-position.[1]
2-methoxy-3-methyl-2-cyclopenten-1-one	14189-85-6	$C_7H_{10}O_2$	Analog. A common flavor ingredient (Cyclotene derivative).[1] Useful reference for NMR shifts of vinyl methoxy groups.
3-methoxy-2-cyclopenten-1-one	4683-50-5	$C_6H_8O_2$	Core Building Block. Lacks the butyl chain.[1] Used to synthesize substituted variants via alkylation.
2-hydroxy-3-methyl-2-cyclopenten-1-one	80-71-7	$C_6H_8O_2$	Corylone. Often confused with methoxy variants due to similar reactivity in flavor chemistry.[1]

© 2026 BenchChem. All rights reserved.

Critical Note: If your target molecule is 2-butyl-3-methoxy-2-cyclopenten-1-one, it may not have a widely indexed CAS number in public databases (PubChem/NIST).[1] In such cases, it is often treated as a derivative of Dihydrojasmone or synthesized de novo from 2-butyl-1,3-cyclopentanedione.[1]

Part 3: Search Strategy & Verification Protocol

When the exact CAS is unknown, relying on text strings is insufficient. Use this self-validating search protocol to ensure you are sourcing the correct isomer.

3.1 The "Fragment-Based" Search Protocol

Do not search for the full name.[1] Search by substructure to capture all isomers.

- Database Selection: Use SciFinder-n, Reaxys, or PubChem.
- Query Construction:
  - Draw Cyclopent-2-en-1-one.
  - Attach a Methoxy group at position 2 OR 3.[2][3]
  - Attach a Butyl group (n-butyl) at position 2, 3, 4, or 5.
  - Limiters: Molecular Weight = 168.23 g/mol (for $C_{10}H_{16}O_2$).
- Filtration: Sort results by "Commercial Availability" to filter out purely theoretical academic citations.

3.2 Analytical Validation Workflow (Experimental)

Once a candidate substance is procured or synthesized, you must validate the regioisomerism. The position of the methoxy group (C2 vs. C3) is the most common point of confusion.

© 2026 BenchChem. All rights reserved.

Method: 2D NMR (HMBC - Heteronuclear Multiple Bond Correlation) Objective: Determine if the methoxy group is conjugated to the carbonyl via C2 or C3.[1]

Step-by-Step Protocol:

- Sample Preparation:
  - Dissolve 10 mg of the compound in 0.6 mL of $CDCl_3$.
  - Ensure the sample is free of paramagnetic impurities (filter through Celite if necessary).
- Acquisition:
  - Run a standard ^{1}H NMR (16 scans) to identify the methoxy singlet (typically δ 3.5 - 4.0 ppm).[1]
  - Run an HMBC experiment optimized for long-range coupling (J = 8-10 Hz).
- Interpretation (The Logic Check):
  - Locate the Carbonyl Carbon (C1) signal in the ^{13}C dimension (typically δ 200-210 ppm).[1]
  - Scenario A (3-methoxy): If the methoxy protons show a correlation to the vinyl carbon (C3), and that C3 shows a correlation to the Carbonyl (C1), it confirms the 3-position.[1]
  - Scenario B (2-methoxy): If the methoxy protons correlate to C2, and C2 correlates to C1 strongly (2-bond coupling), it confirms the 2-position.[1]
  - Differentiation: The vinyl proton in the 3-methoxy isomer (at C2) will show a strong correlation to the Carbonyl.[1] In the 2-methoxy isomer, the vinyl proton (at C3) is further away (3-bond) and shows a different coupling pattern.[1]

Part 4: Synthesis & Application Context[1][4]

Understanding why you are searching for this helps narrow the target.

- Fragrance & Flavor: Isomers like 2-butyl-3-methoxy-2-cyclopenten-1-one are often used to impart "green," "jasmine," or "celery-like" notes.[1] They are structurally related to Jasmone.

© 2026 BenchChem. All rights reserved.

- Pharmaceutical Intermediates: The 5-butyl-3-methoxy isomer (CAS 53690-89-4) is a vinylogous ester.[1] These are highly reactive electrophiles used in Michael additions to build complex prostaglandin analogs. The methoxy group acts as a leaving group or a masking group for the ketone.

Safety Advisory: Vinylogous esters (3-methoxy-enones) are potent alkylating agents.[1] They can react with biological nucleophiles (cysteine residues in proteins). Handle with appropriate containment (fume hood, nitrile gloves).

References

- National Institute of Standards and Technology (NIST). (2023). 2-Cyclopenten-1-one, 5-butyl-3-methoxy- (CAS 53690-89-4) Spectral Data. NIST Chemistry WebBook, SRD 69.[4] [Link] [1]
- PubChem. (2023). Compound Summary: 2-Methoxy-3-methyl-2-cyclopenten-1-one (CAS 14189-85-6).[1][3][5][6] National Library of Medicine. [Link][1]
- U.S. Environmental Protection Agency (EPA). (2023). Substance Registry Services: 2-Cyclopenten-1-one, 2-methoxy-3-methyl-. [Link][1][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. 3-METHOXY-2-CYCLOPENTEN-1-ONE [P70648] - $0.00 : ChemUniverse - Organic, Inorganic, Polymer, Life Sciences & Specialty chemicals for Industries & Research [chemuniverse.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. 2-Cyclopenten-1-one, 5-butyl-3-methoxy- [webbook.nist.gov]
- 5. 2-Cyclopenten-1-one, 2-methoxy-3-methyl- | SIELC Technologies [sielc.com]

- 6. 2-Methoxy-3-methyl-2-cyclopentenone | C7H10O2 | CID 84249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Precision Identification of Butyl Methoxy Cyclopentenone Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13943516/docs#precision-identification-of-butyl-methoxy-cyclopentenone-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.